

"Neodecanoic acid, potassium salt" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neodecanoic acid, potassium salt

Cat. No.: B1629784

[Get Quote](#)

Technical Data Sheet: Neodecanoic Acid, Potassium Salt

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the molecular properties of **neodecanoic acid, potassium salt**.

Chemical Identity and Molecular Properties

Neodecanoic acid, potassium salt, is the salt derived from neodecanoic acid, a mixture of branched-chain carboxylic acids.[1][2] The formation of the potassium salt involves the neutralization of neodecanoic acid with a potassium base, where the acidic proton of the carboxyl group is replaced by a potassium ion.[3] This conversion to its salt form significantly enhances its water solubility.[3][4]

The key molecular properties are summarized in the table below.

Property	Data	Citations
Molecular Formula	C ₁₀ H ₁₉ KO ₂	[2][5][6][7]
Molecular Weight	Approximately 210.36 g/mol	[2][4][5][6]

Note: The molecular weight is a calculated value based on the atomic masses of the constituent elements and may vary slightly between different sources.

Molecular Formula Determination

Neodecanoic acid is a complex mixture of C10 carboxylic acid isomers with the general formula $C_{10}H_{20}O_2$.^{[1][8][9][10]} The potassium salt is formed by the loss of one hydrogen atom from the carboxylic acid group and the addition of one potassium atom.^[3] This results in the molecular formula $C_{10}H_{19}KO_2$.^{[4][5][6]}

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic masses of all atoms in the molecular formula ($C_{10}H_{19}KO_2$).

- Carbon (C): 10 atoms \times ~ 12.011 u
- Hydrogen (H): 19 atoms \times ~ 1.008 u
- Potassium (K): 1 atom \times 39.0983 u^{[11][12][13]}
- Oxygen (O): 2 atoms \times ~ 15.999 u

Total Molecular Weight ≈ 210.36 g/mol

This calculated value aligns with the molecular weights reported in multiple chemical databases, which range from 210.35 to 210.36 g/mol.^{[2][3][5][6][7]}

Disclaimer: The scope of this document is to provide the molecular weight and formula for **Neodecanoic acid, potassium salt**. As this is a specific query about the intrinsic properties of a chemical compound, detailed experimental protocols for its synthesis or analysis, as well as biological signaling pathways, are not applicable or included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Neodecanoic acid - Wikipedia [en.wikipedia.org]
- 2. Buy Neodecanoic acid, potassium salt | 26761-42-2 [smolecule.com]
- 3. Neodecanoic acid, potassium salt | 26761-42-2 | Benchchem [benchchem.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Neodecanoic acid, potassium salt (1:1) | C₁₀H₁₉KO₂ | CID 23686661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Neodecanoic acid, potassium salt | SIELC Technologies [sielc.com]
- 7. chemwhat.com [chemwhat.com]
- 8. cymitquimica.com [cymitquimica.com]
- 9. Neodecanoic acid | 26896-20-8 [chemicalbook.com]
- 10. chemscene.com [chemscene.com]
- 11. byjus.com [byjus.com]
- 12. Atomic Weights and Isotopic Compositions for Potassium [physics.nist.gov]
- 13. Potassium | K (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Neodecanoic acid, potassium salt" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1629784#neodecanoic-acid-potassium-salt-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com